

# confirming the on-target effects of MDL3 inhibitor

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## Compound of Interest

Compound Name: MDL3

Cat. No.: B15577144

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## Potential Biological Targets Mistaken for "MDL3"

Research indicates that "MDL3" could be a misnomer for several other proteins for which inhibitors are being investigated. The most plausible candidates include:

- MRCL3 (Methyltransferase-like 3): An enzyme involved in epigenetic regulation. While inhibitors for MRCL3 are mentioned by suppliers, specific compound details and experimental data are not readily available in the initial search.
- MYL3 (Myosin Light Chain 3): A component of the cardiac muscle. While no direct MYL3 inhibitors were identified, inhibitors of the upstream kinase (Myosin Light Chain Kinase, MLCK) and other myosin inhibitors are known and would indirectly affect its function.
- Bcl3 (B-Cell Lymphoma 3): A protein involved in cancer metastasis. A specific small-molecule inhibitor, JS6, has been identified and characterized.
- Mcl-1 (Myeloid Cell Leukemia Sequence 1): An anti-apoptotic protein and a well-established cancer drug target with numerous inhibitors in development.
- MRCK (Myotonic Dystrophy Kinase-related CDC42-binding Kinase): A kinase implicated in cancer cell invasion. A potent and selective inhibitor, BDP5290, has been developed.
- MSH3 (MutS Homolog 3): A protein involved in DNA mismatch repair. Small molecule inhibitors of the complex containing MSH3 have been discovered.

- **LEMD3** (LEM domain-containing protein 3): A protein of the inner nuclear membrane involved in TGF- $\beta$  and BMP signaling pathways. No specific inhibitors were found in the initial search.
- **ORMDL3** (ORMDL Sphingolipid Biosynthesis Regulator 3): A protein that regulates sphingolipid biosynthesis and is associated with asthma. No specific inhibitors were identified.

In the context of plant biology, **MDL3** refers to (R)-mandelonitrile lyase 3 or MIF/D-DT-like protein-3, for which there is no information on specific inhibitors in the provided search results.

To proceed with your request for a comparison guide, please clarify the full and correct name of the target protein of interest. Once the specific target is identified, a comprehensive guide can be developed, including:

- A summary of the protein's function and its role in disease.
- A comparison of available inhibitors.
- Detailed experimental data and protocols for confirming on-target effects.
- Signaling pathway and experimental workflow diagrams.
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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)